

An In-depth Technical Guide on the Safety of 9-Bromoanthracene-d9

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Compound of Interest

Compound Name: 9-Bromoanthracene-d9

Cat. No.: B11762647

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This guide provides comprehensive safety and handling information for **9-Bromoanthracene-d9**, intended for researchers, scientists, and professionals in drug development. The safety data presented is primarily based on the non-deuterated analogue, 9-Bromoanthracene (CAS No. 1564-64-3), as specific, detailed safety studies on the deuterated compound are not readily available. This approach is standard practice, assuming that the isotopic labeling does not significantly alter the chemical's hazardous properties.

Section 1: Chemical and Physical Properties

The fundamental physical and chemical characteristics of 9-Bromoanthracene and its deuterated form are summarized below. This data is crucial for the safe handling and storage of the compound.

Property	9-Bromoanthracene	9-Bromoanthracene-d9	Source
Molecular Formula	C14H9Br	C14D9Br	[1][2]
Molecular Weight	257.13 g/mol	266.18 g/mol	[2][3]
CAS Number	1564-64-3	183486-02-4	[2]
Appearance	White to light yellow crystal powder	Light yellow to yellow solid	
Melting Point	97-100 °C	Not available	
Boiling Point	389.7 °C at 760 mmHg	Not available	
Flash Point	190.3 °C	Not available	
Density	1.479 g/cm ³	Not available	
Solubility	Insoluble in water; slightly soluble in Chloroform, DMSO, and Methanol.	Not available	
Vapor Pressure	6.28E-06 mmHg at 25°C	Not available	


Section 2: Hazard Identification and Classification


9-Bromoanthracene is classified as a hazardous substance. The following table details its classification according to the Globally Harmonized System (GHS) and the associated hazard statements.

Hazard Class	GHS Category	Hazard Statement	Source
Skin Irritation	2	H315: Causes skin irritation	
Eye Irritation	2	H319: Causes serious eye irritation	
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation	
Germ cell mutagenicity	2	H341: Suspected of causing genetic defects	

Signal Word: Warning

Hazard Pictograms:

 alt text

 alt text

Section 3: Experimental Protocols

Detailed experimental protocols for the toxicological and safety testing of **9-Bromoanthracene-d9** are not publicly available in the provided Safety Data Sheets. The hazard classifications are based on standardized tests, the methodologies of which are governed by international guidelines (e.g., OECD Guidelines for the Testing of Chemicals). These studies are typically conducted by the manufacturer or specialized contract research organizations.

Section 4: Safe Handling and Emergency Procedures

Proper handling and emergency preparedness are vital when working with **9-Bromoanthracene-d9**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Use a respirator if ventilation is inadequate or if dust is generated.

Handling and Storage:

- Handle in a well-ventilated area.
- Avoid the formation of dust and aerosols.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Store locked up.

First-Aid Measures:

- If Inhaled: Move the person to fresh air. Get medical attention if you feel unwell.
- If on Skin: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.
- If Swallowed: Do NOT induce vomiting. Get medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Protective Equipment: Wear self-contained breathing apparatus.

Accidental Release Measures:

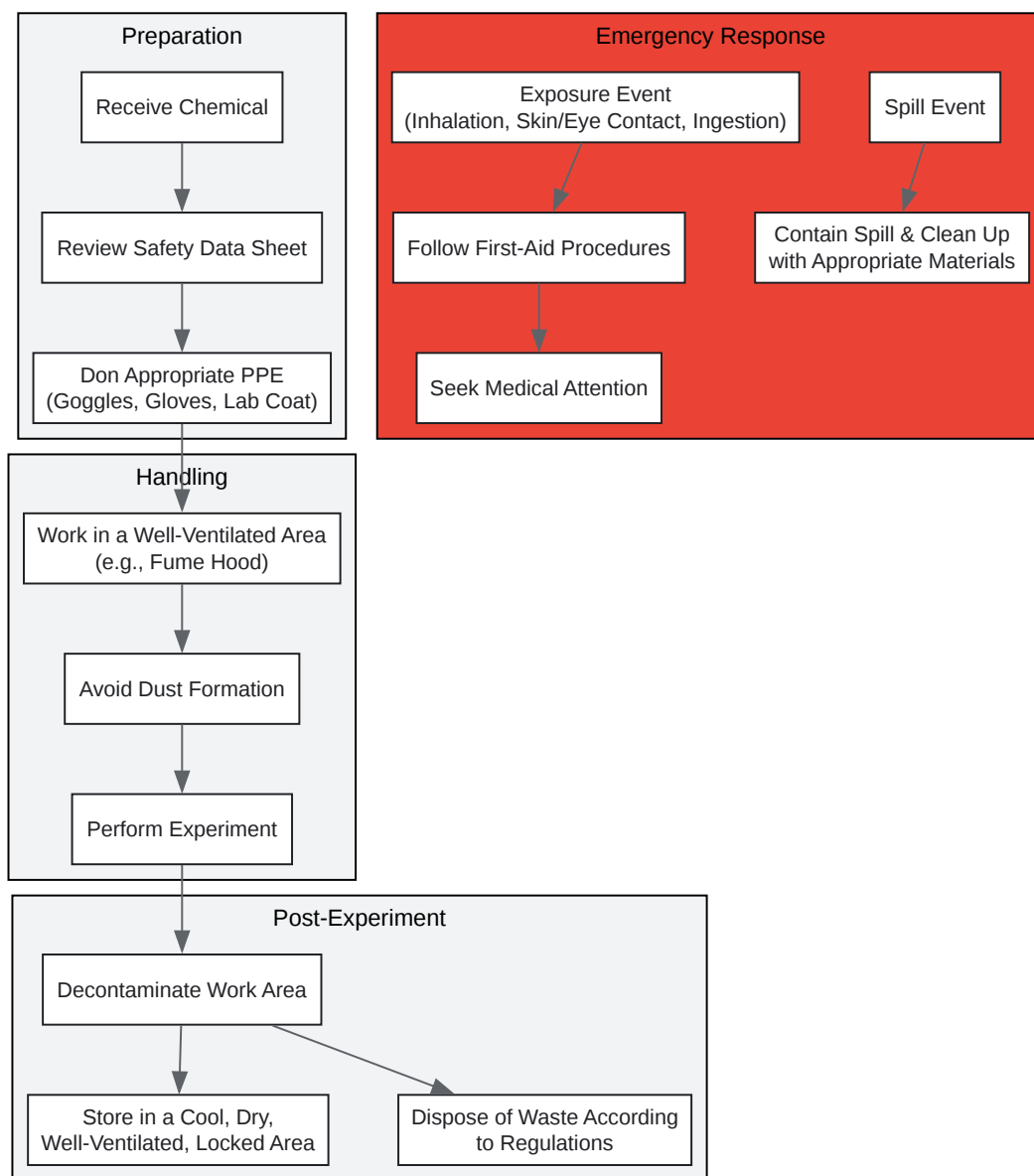
- Avoid dust formation.
- Use personal protective equipment.

- Sweep up and shovel into suitable containers for disposal.
- Prevent entry into drains and the environment.

Section 5: Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **9-Bromoanthracene-d9**, from receiving the chemical to its disposal.

Workflow for Safe Handling of 9-Bromoanthracene-d9

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **9-Bromoanthracene-d9**.

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References

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